

GC-MS analysis parameters for 3C-P hydrochloride identification

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Compound of Interest

Compound Name: 3C-P (hydrochloride)

Cat. No.: B1162873

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Executive Summary

The identification of 3C-P (1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine) presents specific challenges in forensic toxicology due to its structural similarity to the 2C-series phenethylamines and other regioisomers. Unlike 2C-P, which is a phenethylamine, 3C-P is an amphetamine homologue (α -methylated). This structural nuance fundamentally alters the mass spectral fragmentation pattern, shifting the base peak from

30 (typical of primary phenethylamines) to

44 (typical of α -methyl amines).

This protocol details a validated GC-MS workflow emphasizing chemical derivatization with PFPA (Pentafluoropropionic anhydride) or HFBA (Heptafluorobutyric anhydride). While underivatized analysis is possible, it often yields poor chromatographic peak shape and non-diagnostic mass spectra dominated by low-mass amine fragments. This guide provides the parameters necessary to generate unique, high-mass diagnostic ions for definitive identification.

Chemical Profile & Target Analyte

Property	Detail
Common Name	3C-P
IUPAC Name	1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine
Chemical Family	Amphetamine (3,5-dimethoxy-4-propoxy substituted)
Formula	(Freebase)
Molecular Weight	253.34 g/mol (Freebase)
Salt Form	Hydrochloride (HCl) - Requires freebasing for optimal GC behavior
Key Isomer	2C-P (2,5-dimethoxy-4-propylphenethylamine) - Must be differentiated

Experimental Workflow (Logic & Causality)

The analysis requires converting the hydrophilic hydrochloride salt into a lipophilic freebase to prevent thermal degradation in the injection port (which can cause "ghost peaks" or tailing). Derivatization is strongly recommended to stabilize the primary amine and increase the molecular weight of diagnostic fragments.

Sample Preparation Protocol

Step 1: Liquid-Liquid Extraction (LLE)

- Dissolve 5–10 mg of sample in 1 mL deionized water.
- Add 200 µL of 1.0 M NaOH (pH > 12). Rationale: Deprotonates the amine (), rendering it soluble in organic solvents.
- Add 2 mL Ethyl Acetate or Methyl tert-butyl ether (MTBE).
- Vortex for 30 seconds; Centrifuge at 3000 rpm for 3 minutes.

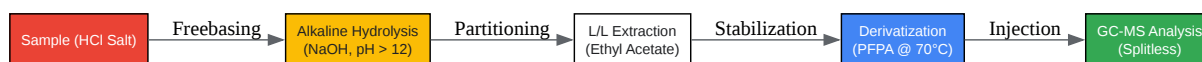
- Transfer the top organic layer to a clean vial.
- Evaporate to dryness under a stream of Nitrogen () at 40°C.

Step 2: Derivatization (Acylation) Choice of Reagent: PFPA is preferred over TFAA for better stability and unique mass increments (

Da).

- Reconstitute dried residue in 50 µL Ethyl Acetate.
- Add 50 µL PFPA (Pentafluoropropionic anhydride).
- Incubate at 70°C for 20 minutes. Rationale: Ensures complete reaction of the sterically hindered primary amine.
- Evaporate to dryness under .
- Reconstitute in 100 µL Ethyl Acetate for injection.

Workflow Diagram



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Figure 1: Critical workflow for converting thermal-labile salts to stable, volatile derivatives.

GC-MS Instrument Parameters

These parameters are optimized for the separation of amphetamine-class regioisomers using a standard 5% phenyl polysiloxane column.

Parameter	Setting	Rationale
Inlet Mode	Splitless (1.0 min purge)	Maximizes sensitivity for trace analytes.
Inlet Temp	250°C	Sufficient to volatilize without thermal cracking.
Carrier Gas	Helium, Constant Flow 1.0 mL/min	Maintains consistent retention times (RT).
Column	Rxi-5Sil MS or DB-5MS (30m x 0.25mm x 0.25µm)	Standard non-polar phase; "Sil" versions reduce bleed.
Oven Program	60°C (1 min)	Fast ramp minimizes peak broadening; final hold elutes contaminants.
	20°C/min	
	280°C (Hold 5 min)	
Transfer Line	280°C	Prevents condensation of high-boiling derivatives.
Ion Source	EI (70 eV), 230°C	Standard ionization energy for library matching.
Scan Range	40 – 500	Captures low mass base peaks and molecular ions.
Solvent Delay	3.00 min	Protects filament from solvent peak.

Results & Discussion: Mass Spectral Interpretation Underivatized 3C-P

The mass spectrum of underivatized 3C-P is characterized by a dominant base peak resulting from

-cleavage.

- Base Peak (

44): The ethanamine chain cleaves at the

-carbon. Because 3C-P is an amphetamine (has an

-methyl group), the fragment is

, which has a mass of 44.

- Note: This distinguishes it from 2C-P (a phenethylamine), which lacks the methyl group and yields a base peak of

30

.

- Molecular Ion (

253): Typically low intensity (<5%) due to the instability of the amine radical cation.

- Other Ions:

210 (Loss of propyl + H),

151 (Trimethoxybenzyl cation analog).

PFPA-Derivatized 3C-P (Recommended)

Derivatization adds the pentafluoropropionyl group (

) to the amine.

- Mechanism: The

-cleavage still dominates, but the fragment is heavier.[\[1\]](#)

- Base Peak (

190): The

44 amine fragment becomes

.

- Calculation:

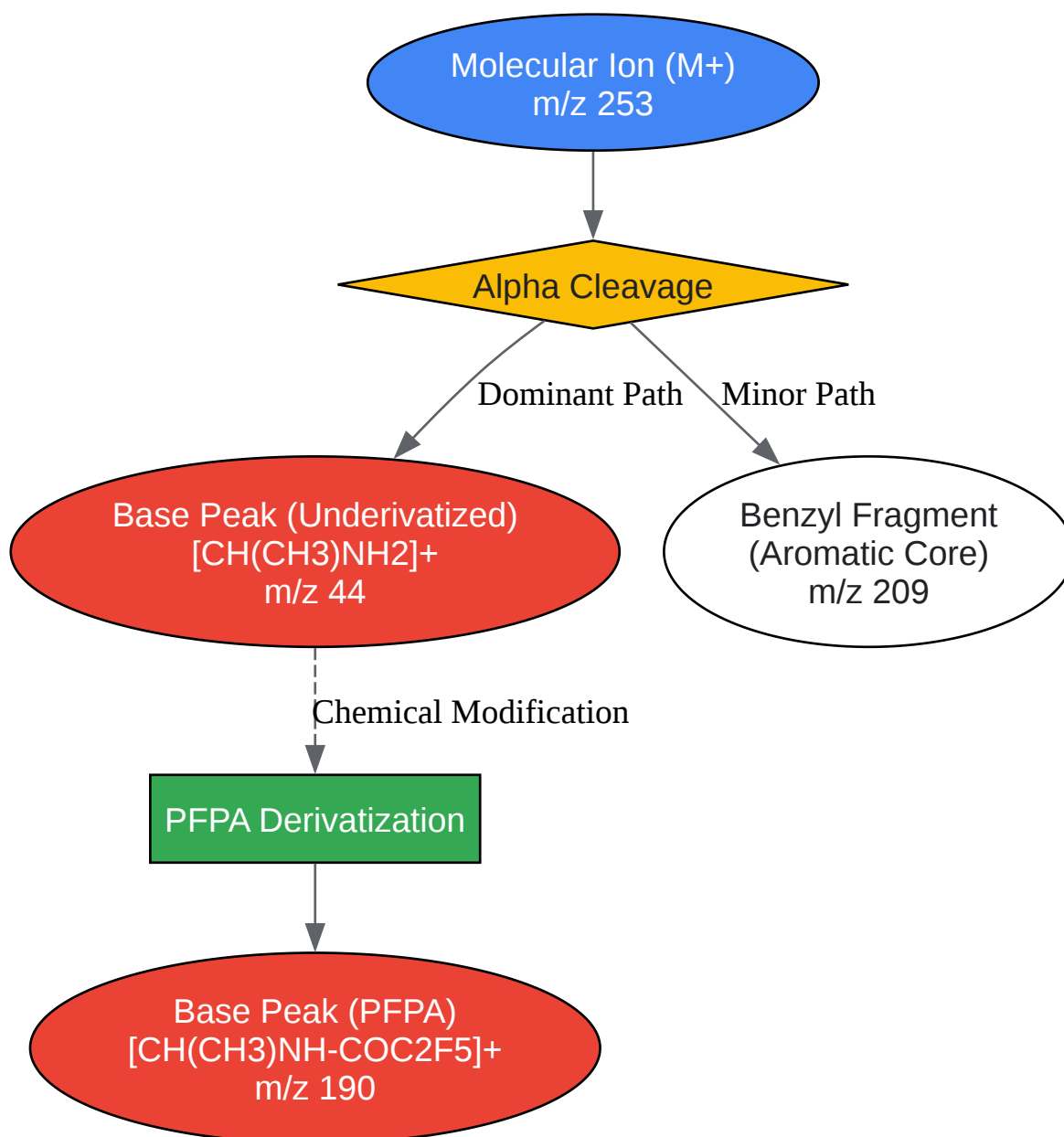
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- Diagnostic High Mass Ions: The molecular ion increases to

399. You will often see a strong fragment at

236 or 252 representing the aromatic core, which aids in confirming the specific "3,5-dimethoxy-4-propoxy" substitution pattern.

Fragmentation Pathway Diagram



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Figure 2: Mass spectral fragmentation logic comparing native and derivatized forms.

Quality Assurance & Validation

To ensure the identification is legally defensible (SWGDRUG Category A/B), follow these validation steps:

- Retention Index (RI) Verification:

- Calculate the RI of 3C-P using a
alkane ladder.
- Target RI (DB-5MS): Approximately 1650–1680 (Underivatized). Derivatization will shift this significantly.
- Self-Validating Check: If the calculated RI deviates >20 units from the reference standard, check for column trimming issues or active sites in the liner.
- Blank Analysis: Always run a solvent blank (Ethyl Acetate) immediately before the sample to rule out carryover, which is common with sticky amine salts.
- Isomer Exclusion:
 - 2C-P (Phenethylamine): Look for
30 base peak.
 - 3C-P (Amphetamine): Look for
44 base peak.
 - Critical Check: If you see
58, suspect a methamphetamine derivative (N-methylated), not 3C-P.

References

- SWGDRUG. (2025). Scientific Working Group for the Analysis of Seized Drugs Mass Spectral Library (Version 3.14). Retrieved from [[Link](#)]
- Center for Forensic Science Research & Education (CFSRE). (2025). NPS Discovery Monographs: 3C-P. Retrieved from [[Link](#)]
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Sources

- 1. Ion Types and Fragmentation Patterns in Mass Spectrometry - Creative Proteomics [creative-proteomics.com]
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